

# Peer-reviewed studies on the properties of dodecahydrate sulfuric acid

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## A Comparative Guide to the Properties of Sulfuric Acid Hydrates

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the well-characterized crystalline hydrates of sulfuric acid. While theoretical calculations suggest the potential existence of a dodecahydrate ( $\text{H}_2\text{SO}_4 \cdot 12\text{H}_2\text{O}$ ), there is a notable absence of peer-reviewed experimental studies detailing its synthesis, characterization, and properties. Therefore, this guide focuses on the experimentally verified and more commonly encountered hydrates: monohydrate ( $\text{H}_2\text{SO}_4 \cdot \text{H}_2\text{O}$ ), dihydrate ( $\text{H}_2\text{SO}_4 \cdot 2\text{H}_2\text{O}$ ), tetrahydrate ( $\text{H}_2\text{SO}_4 \cdot 4\text{H}_2\text{O}$ ), hexahydrate ( $\text{H}_2\text{SO}_4 \cdot 6.5\text{H}_2\text{O}$ ), and octahydrate ( $\text{H}_2\text{SO}_4 \cdot 8\text{H}_2\text{O}$ ).

## Introduction to Sulfuric Acid Hydrates

Sulfuric acid's strong affinity for water leads to the formation of a series of crystalline hydrates, each with distinct physical and chemical properties. These hydrates are not simply mixtures of sulfuric acid and water but are stoichiometric compounds with ordered crystal lattices. Understanding the properties of these hydrates is crucial in various fields, from atmospheric chemistry, where they play a role in aerosol formation, to industrial processes and drug development, where precise control of hydration states is often necessary.

## Comparison of Physicochemical Properties

The following table summarizes key quantitative data for the well-characterized sulfuric acid hydrates. This information has been compiled from various peer-reviewed studies and thermochemical databases.

Property	Anhydrous H <sub>2</sub> SO <sub>4</sub>	Monohydrate (H <sub>2</sub> SO <sub>4</sub> ·H <sub>2</sub> O)	Dihydrate (H <sub>2</sub> SO <sub>4</sub> ·2 H <sub>2</sub> O)	Tetrahydrate (H <sub>2</sub> SO <sub>4</sub> ·4 H <sub>2</sub> O)	Hexahydrate (H <sub>2</sub> SO <sub>4</sub> ·6.5H <sub>2</sub> O)	Octahydrate (H <sub>2</sub> SO <sub>4</sub> ·8 H <sub>2</sub> O)
Molar Mass (g/mol)	98.08	116.09	134.11	170.14	215.19	242.22
Melting Point (°C)	10.37	8.5	-39.5	-28.3	-54	-62
Density (g/cm <sup>3</sup> )	1.83 (at 25°C)[1][2]	~1.8 (calculated)	~1.7 (calculated)	~1.6 (calculated)	~1.5 (calculated)	~1.4 (calculated)
Std. Enthalpy of Formation (kJ/mol at 298.15 K)	-814.0[3][4]	-1127.48 (± 0.13)[5][6]	-1436.9 (± 0.1)	-2010.90 (± 0.17)[7][8]	-2888.8 (± 0.2)	-3164.38 (± 0.24)[9]
Crystal System	Monoclinic[4]	Monoclinic	Monoclinic	Tetragonal	Monoclinic	Monoclinic
Space Group	C2/c[4]	P2 <sub>1</sub> /c	C2/c	P4 <sub>1</sub> /a	C2/c	I2/c

Note on Densities: Experimentally determined densities for the crystalline forms of all sulfuric acid hydrates are not consistently reported in the literature. The provided values are approximate and calculated based on crystallographic data where available. Most literature reports densities of aqueous sulfuric acid solutions at various concentrations and temperatures. [10][11]

## Experimental Protocols

The characterization of sulfuric acid hydrates relies on a variety of experimental techniques to determine their structure and thermodynamic properties. Below are detailed methodologies for some of the key experiments cited in the literature.

## Crystal Structure Determination via X-ray and Neutron Diffraction

The crystal structures of sulfuric acid hydrates are primarily determined using single-crystal X-ray diffraction and neutron powder diffraction.

- Experimental Workflow:



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### Crystal Structure Determination Workflow

- Methodology:
  - Sample Preparation: Aqueous solutions of sulfuric acid of specific concentrations are carefully cooled to induce crystallization of the desired hydrate. For single-crystal X-ray diffraction, a suitable single crystal is isolated. For neutron powder diffraction, a fine powder of the deuterated analogue is often prepared to reduce incoherent scattering from hydrogen atoms.<sup>[12][13]</sup>
  - Data Collection: The crystal or powder is mounted in a goniometer within a diffractometer. The sample is maintained at a specific low temperature using a cryostat. A monochromatic beam of X-rays or neutrons is directed at the sample, and the diffraction pattern is recorded on a detector.<sup>[14]</sup>
  - Structure Solution and Refinement: The collected diffraction data is processed to determine the unit cell dimensions and space group. The positions of the atoms within the

crystal lattice are then determined by solving the phase problem and refining the structural model against the experimental data.[12][13] Neutron diffraction is particularly advantageous for accurately locating the positions of hydrogen (or deuterium) atoms.[12][15]

## Thermal Analysis using Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a key technique for determining melting points and enthalpies of fusion for the various hydrates.

- Experimental Workflow:



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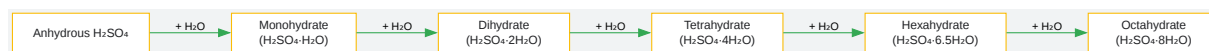
### Differential Scanning Calorimetry Workflow

- Methodology:
  - A small, precisely weighed amount of the sulfuric acid solution is hermetically sealed in a sample pan. An empty, sealed pan is used as a reference.
  - The sample and reference pans are placed in a DSC instrument and cooled to a temperature below the expected melting point of any hydrates.
  - The temperature is then increased at a constant rate, and the difference in heat flow required to raise the temperature of the sample and the reference is measured.
  - Phase transitions, such as melting, appear as endothermic peaks in the resulting thermogram. The temperature at the peak maximum is taken as the melting point, and the area under the peak is proportional to the enthalpy of fusion.

## Phase Transitions of Sulfuric Acid Hydrates

The various hydrates of sulfuric acid can transform from one to another with changes in temperature and water partial pressure. The phase diagram of the sulfuric acid-water system illustrates the stability regions of these different solid phases.<sup>[16][17][18][19]</sup>

The following diagram illustrates the general relationship between the common hydrates as a function of increasing water content.



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### Hydrate Formation with Increasing Water Content

It is important to note that the transitions between these hydrates are not always simple, and metastable phases can exist under certain conditions. The kinetics of these transformations are also an important area of study.

## Conclusion

The hydrates of sulfuric acid represent a fascinating and complex system. While the dodecahydrate remains a subject for further experimental investigation, the well-characterized mono-, di-, tetra-, hexa-, and octahydrates provide a rich field of study with significant implications for both fundamental and applied sciences. The data and experimental protocols summarized in this guide offer a valuable resource for researchers working with these compounds.

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